

Technical Guide: Physical State of Dimethyldioctadecylammonium Iodide at Standard Temperature and Pressure (STP)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethyldioctadecylammonium Iodide

Cat. No.: B1340579

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Dimethyldioctadecylammonium iodide, also known as dimethyldistearylammonium iodide, is a quaternary ammonium salt with the chemical formula C38H80IN^{[1][2][3]}. This document provides a concise technical overview of the physical state and associated properties of **Dimethyldioctadecylammonium Iodide** under Standard Temperature and Pressure (STP) conditions, defined as 0 °C (273.15 K) and 1 atm.

Physical State at STP

At Standard Temperature and Pressure (STP), **Dimethyldioctadecylammonium Iodide** exists in a solid state. This determination is based on its high melting point, which is significantly above the 0 °C (273.15 K) standard temperature. Commercial sources describe its appearance as a white to light yellow or light red powder or crystal. At a room temperature of 20°C, it is also confirmed to be a solid.

Physicochemical Data

The following table summarizes the key quantitative data for **Dimethyldioctadecylammonium Iodide**.

Property	Value	Source(s)
Physical State at STP	Solid	[3]
Appearance	White to light yellow to light red powder to crystal	
Melting Point	152.0 to 156.0 °C	
Molecular Formula	C38H80IN	[1][2][3]
Molecular Weight	677.97 g/mol	[2]
Purity	>98.0%	[1]

Experimental Protocols

4.1 Determination of Melting Point

The physical state of a substance at a given temperature is fundamentally determined by its melting point. A standard experimental method for determining the melting point of a crystalline solid like **Dimethyldioctadecylammonium Iodide** is the capillary melting point method.

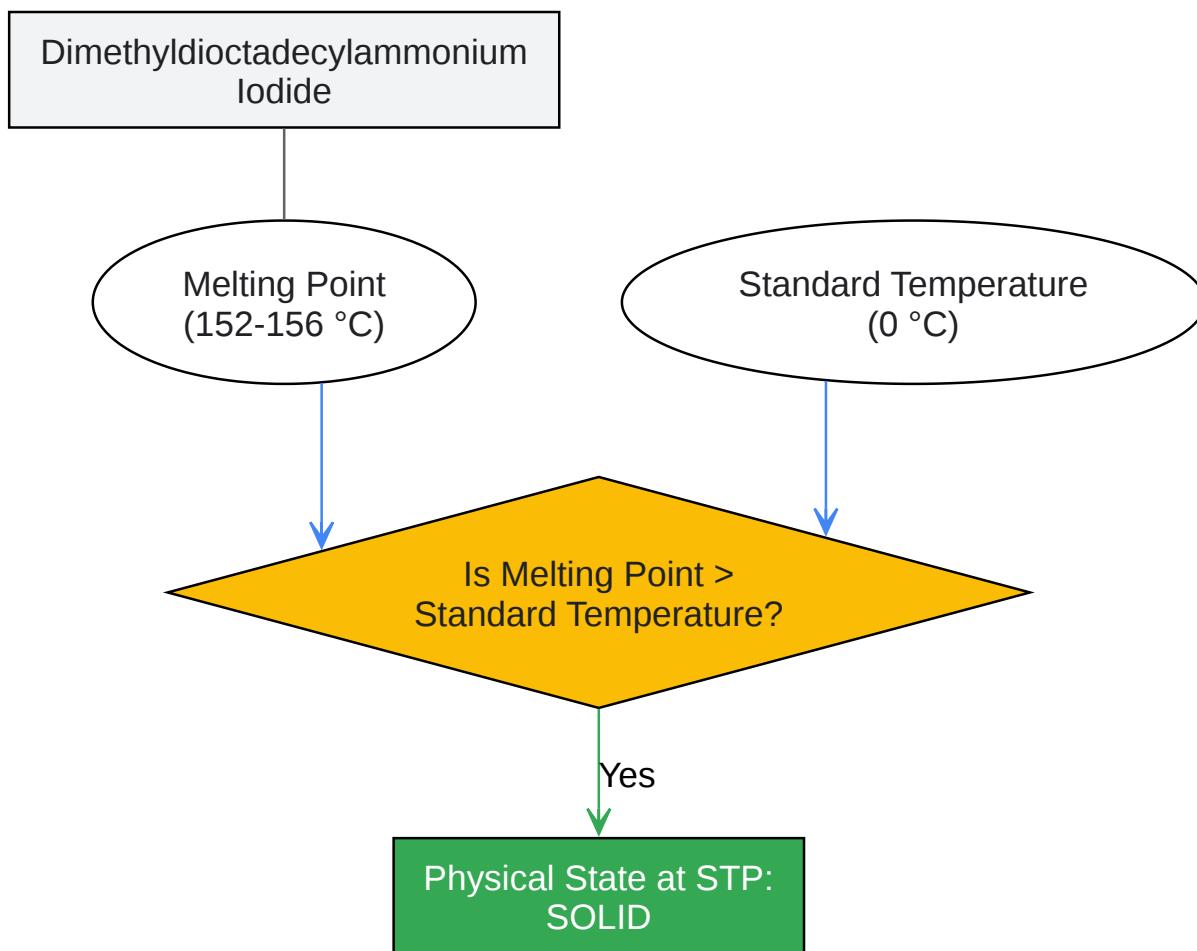
Methodology:

- Sample Preparation: A small amount of the dry, powdered **Dimethyldioctadecylammonium Iodide** is packed into a capillary tube (a thin glass tube sealed at one end) to a height of 2-3 mm.
- Apparatus: The capillary tube is placed in a melting point apparatus, which contains a heating block or an oil bath and a calibrated thermometer or a digital temperature sensor.
- Heating: The sample is heated at a slow, controlled rate (typically 1-2 °C per minute) as it approaches the expected melting point.
- Observation: The sample is observed through a magnifying lens. The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid. For **Dimethyldioctadecylammonium Iodide**, this range is reported as 152.0 to 156.0 °C.

- Conclusion: As this melting range is substantially higher than the standard temperature of 0 °C, it confirms the substance is in a solid state at STP.

Logical Relationships

The following diagram illustrates the logical process for determining the physical state of a substance based on its melting point relative to a standard temperature.



[Click to download full resolution via product page](#)

Caption: Logical workflow for determining the physical state at STP.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tcichemicals.com [tcichemicals.com]
- 2. 7206-39-5|Dimethyldioctadecylammonium Iodide|BLD Pharm [bldpharm.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Technical Guide: Physical State of Dimethyldioctadecylammonium Iodide at Standard Temperature and Pressure (STP)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1340579#physical-state-of-dimethyldioctadecylammonium-iodide-at-stp]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com